

Mepiquat Chloride: A Technical Guide to its Effects on Agricultural Crops

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Compound of Interest

Compound Name: Mepiquat Chloride

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Abstract

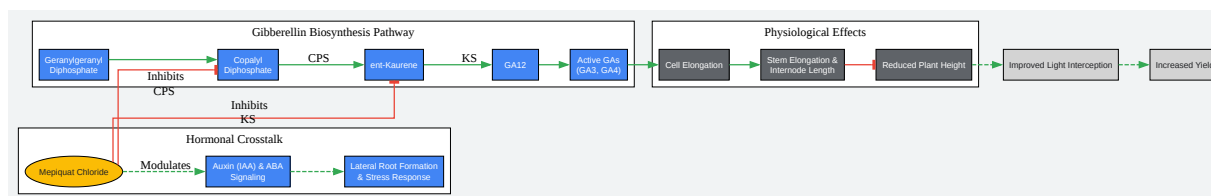
Mepiquat chloride (MC), chemically known as 1,1-dimethylpiperidinium chloride, is a widely utilized plant growth regulator in modern agriculture.[1] Its primary function is to curtail excessive vegetative growth, thereby redirecting the plant's energy towards reproductive development, which often translates into improved crop yields and quality.[2] This technical guide provides an in-depth review of the physiological and biochemical effects of **mepiquat chloride** on key agricultural crops. It summarizes quantitative data from various studies, details common experimental protocols, and illustrates the underlying molecular mechanisms and experimental workflows. The primary mode of action of **mepiquat chloride** is the inhibition of gibberellin biosynthesis, a crucial plant hormone for stem elongation.[3][4] By suppressing gibberellic acid (GA) formation, MC leads to a more compact plant structure, which can improve light penetration into the canopy, reduce lodging, and enhance overall crop productivity.[5]

Mechanism of Action: Inhibition of Gibberellin Biosynthesis

Mepiquat chloride acts as a gibberellin antagonist. It belongs to the "onium-type" compounds that specifically inhibit the early stages of the GA biosynthesis pathway. The primary targets are the enzymes copalyl-diphosphate synthase and ent-kaurene synthase. This inhibition reduces

the production of ent-kaurene, a critical precursor for all gibberellins, leading to lower levels of active GAs like GA3 and GA4 in plant tissues. This reduction in endogenous GAs suppresses cell elongation, resulting in shorter internodes and a more compact plant stature.

Recent studies indicate that the effects of **mepiquat chloride** extend beyond GA inhibition, influencing other plant hormone pathways. It has been shown to modulate the homeostasis of auxin (IAA) and abscisic acid (ABA), which in turn affects lateral root formation and stress responses.



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*Caption: **Mepiquat chloride**'s primary signaling pathway and its hormonal crosstalk.*

Effects on Major Agricultural Crops

Mepiquat chloride is applied to a variety of crops to manage growth and improve yield. The effects are dose-dependent and vary based on crop species, environmental conditions, and application timing.

Cotton (*Gossypium hirsutum*)

Cotton is one of the primary crops where **mepiquat chloride** is used to control excessive vegetative growth, which can otherwise lead to boll shedding and reduced yield. It helps create a more open canopy, improves light penetration, and facilitates easier harvesting.

Parameter	Treatment Details	Result	Reference
Seed Cotton Yield	120 g ha ⁻¹ MC with 198 kg ha ⁻¹ Nitrogen	3595 kg ha ⁻¹ (Highest yield observed)	
Seed Cotton Yield	3 sprays of MC @ 0.4 ml/litre (45, 60, 75 DAS)	3,186 kg/ha (28.8% higher than control)	
Plant Height	Application of MC	Significant reduction	
Number of Bolls/Plant	120 g ha ⁻¹ MC with 198 kg ha ⁻¹ Nitrogen	Increased	
Boll Weight	Application of MC at 70 DAS	Increased by 32% compared to 50 DAS application	
Lint Yield	Application of MC at 70 DAS	Increased by 27% compared to 50 DAS application	
Fiber Quality	Foliar application of MC and Nitrogen	Significant improvement in length, strength, and uniformity	

Soybean (Glycine max)

In soybeans, **mepiquat chloride** is used to manage plant height and improve stress resistance, particularly under drought conditions. It can enhance antioxidant enzyme activity and regulate hormonal balance to mitigate the negative impacts of environmental stress.

Parameter	Treatment Details	Result	Reference
Plant Height	MC application under drought stress	Further decrease in height compared to drought alone	
Dry Matter Accumulation	100 mg/L MC under drought stress	Increased compared to drought alone	
Antioxidant Enzymes (SOD, POD, CAT, APX)	100 mg/L MC under drought stress	Significantly increased activity	
Endogenous Hormones (under drought)	100 mg/L MC	Increased IAA, GA3, and ZA; Decreased ABA	
Seed Yield	Cyclanilide 22 + Mepiquat Chloride 88 SC @ 100 ml ha ⁻¹	Significantly highest seed yield compared to other treatments	

Potato (*Solanum tuberosum*)

For potatoes, **mepiquat chloride** is applied to control excessive vine growth, which promotes the allocation of photosynthates to the tubers, thereby increasing yield.

Parameter	Treatment Details	Result	Reference
Tuber Yield	100 ppm MC foliar spray at 30 and 45 DAP	Significantly superior yield over control	
Plant Height	100 ppm MC foliar spray	Significant reduction in plant height	
Number of Stems/hill	100 ppm MC	Increased	
Leaf Area	100 ppm MC	Increased	
Tuber Enlargement	50mg/kg MC foliar spray during bud to flowering stage	Promoted tuber enlargement and increased yield	

Wheat (*Triticum aestivum*)

In wheat, **mepiquat chloride** can be used to reduce plant height and increase stem strength, thus preventing lodging, especially in high-input agricultural systems. It has also been shown to alleviate the adverse effects of water stress.

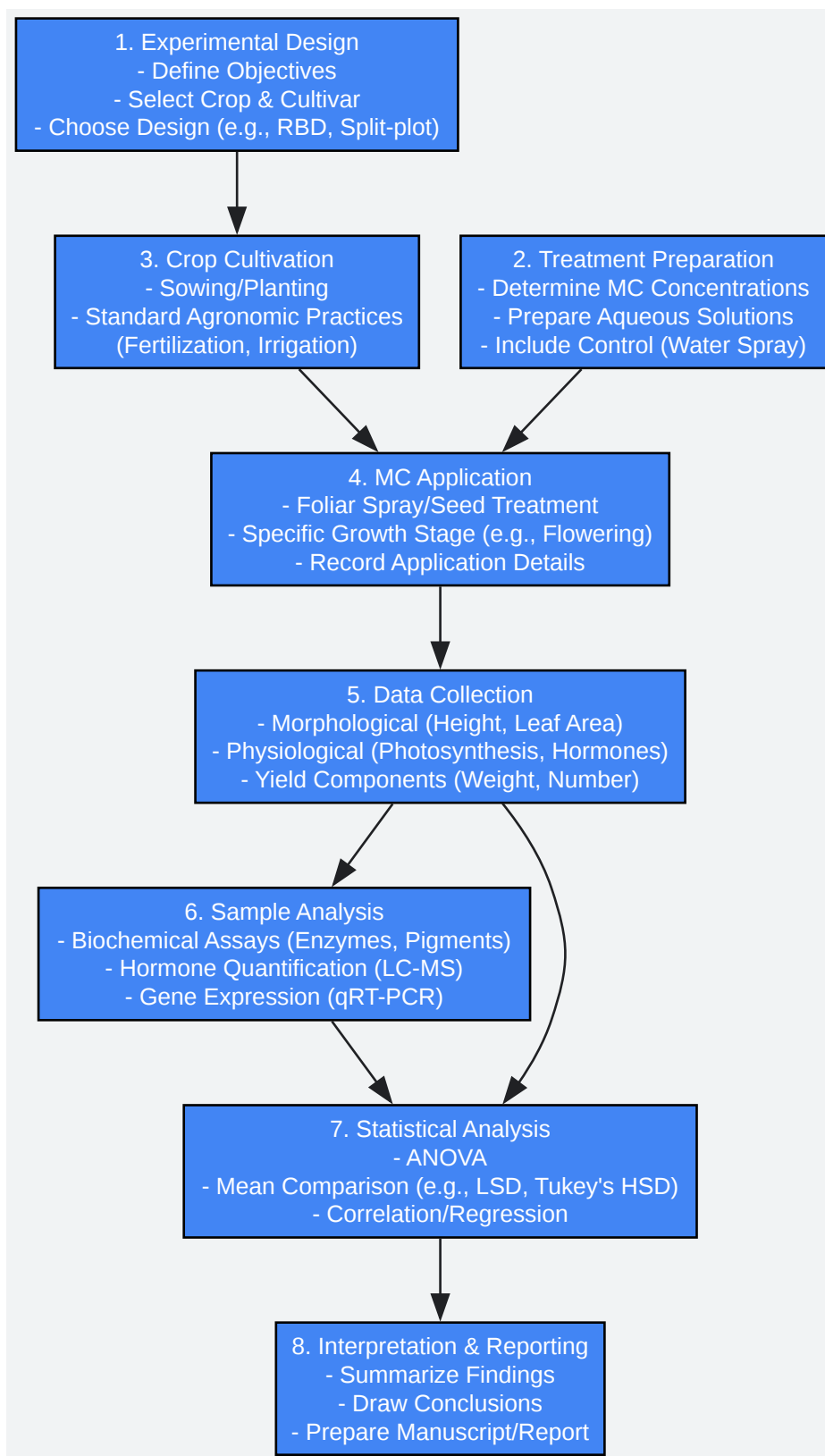
Parameter	Treatment Details	Result	Reference
Plant Height	200 mg/litre MC during cupping period	Reduced by 24.9 cm	
Yield	200 mg/litre MC during cupping period	Increased by 13.64%	
Growth under Water Stress	900 ppm MC foliar spray	Alleviated adverse effects of water stress on growth and yield	
Yield Components (under water stress)	1000 ppm MC foliar spray	Increased number and weight of spikes, and grain yield	

Experimental Protocols

The application and study of **mepiquat chloride**'s effects involve precise experimental designs to ensure reliable and reproducible results. Methodologies vary depending on the crop and research objectives.

General Experimental Workflow

A typical field or greenhouse experiment to evaluate **mepiquat chloride** follows a structured workflow from planning to data interpretation.



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*Caption: A generalized experimental workflow for studying **mepiquat chloride** effects.*

Example Protocol: Foliar Application on Cotton

This protocol is a composite based on methodologies reported in field studies.

- **Objective:** To evaluate the effect of different application timings and rates of **mepiquat chloride** on the growth and yield of Bt cotton.
- **Experimental Design:** Split-plot design with three replications. Main plots consist of planting densities, and sub-plots consist of **mepiquat chloride** treatments.
- **Crop:** Bt cotton (*Gossypium hirsutum*).
- **Treatments:**
 - Control (water spray).
 - One spray of MC @ 0.4 ml/litre at 45 days after sowing (DAS).
 - Two sprays of MC @ 0.4 ml/litre at 45 and 60 DAS.
 - Three sprays of MC @ 0.4 ml/litre at 45, 60, and 75 DAS.
- **Application Method:** Foliar spray using a knapsack sprayer, ensuring uniform coverage of the foliage. A typical spray volume is 500-600 liters per hectare.
- **Data Collection:**
 - **Growth Parameters:** Plant height, number of sympodial branches, and dry matter accumulation measured at regular intervals.
 - **Yield Attributes:** Number of bolls per plant, average boll weight, and seed cotton yield per plant recorded at harvest.
 - **Final Yield:** Seed cotton yield (kg/ha) determined from the net plot area.
- **Statistical Analysis:** The collected data is subjected to Analysis of Variance (ANOVA) appropriate for a split-plot design. Treatment means are compared using a suitable post-hoc test at a 5% level of significance.

Example Protocol: Alleviating Drought Stress in Soybean

This protocol is based on pot experiments designed to study physiological responses.

- Objective: To investigate the physiological mechanism of exogenously applied **mepiquat chloride** on soybean seedlings under simulated drought stress.
- Experimental Design: Completely Randomized Design (CRD) with multiple replications.
- Crop: Soybean (Glycine max), e.g., 'Heinong 65'.
- Treatments:
 - Control (CK): Well-watered.
 - Drought Stress (S0): 15% PEG-6000 solution to simulate drought.
 - Drought + MC: 15% PEG-6000 + foliar spray of **mepiquat chloride** at concentrations of 100, 300, 500, and 700 mg/L.
- Application Method: **Mepiquat chloride** solutions are sprayed at the three-leaf stage of soybean growth.
- Data Collection:
 - Growth: Dry matter accumulation of leaves, stems, and roots.
 - Biochemical Analysis: Leaf samples are collected at intervals (e.g., 3, 6, 9, 12 days) after treatment to measure the activity of antioxidant enzymes (SOD, POD, CAT, APX).
 - Hormone Analysis: Endogenous levels of auxin (IAA), gibberellin (GA3), zeatin (ZA), and abscisic acid (ABA) are quantified using methods like HPLC or LC-MS.
- Statistical Analysis: Data is analyzed using ANOVA, and significant differences between treatments are determined.

Conclusion

Mepiquat chloride is a potent and versatile tool for managing crop architecture and enhancing productivity. Its primary mechanism, the inhibition of gibberellin biosynthesis, effectively controls plant height and promotes a shift towards reproductive growth. The extensive body of research demonstrates its efficacy in a range of crops, including cotton, soybean, potato, and wheat, where it contributes to increased yields and, in some cases, improved quality and stress tolerance. For researchers and scientists, understanding the nuanced interactions of **mepiquat chloride** with plant physiology, its dose-dependent effects, and the importance of precise application timing is critical for optimizing its use and exploring new applications in crop science and development. Future research may further elucidate its complex interactions with other hormonal pathways and its role in mitigating various abiotic stresses.

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